

Technical Support Center: Non-8-en-1-amine Salt Solubility & Crystallization

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Compound of Interest

Compound Name: *non-8-en-1-amine*

CAS No.: 151626-27-6

Cat. No.: B1652609

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Executive Summary & Molecular Profile

Non-8-en-1-amine (

) represents a specific challenge in process chemistry: it sits on the "amphiphilic border." With a 9-carbon hydrophobic tail and a terminal alkene, it behaves neither purely as a small molecule nor entirely as a lipid.

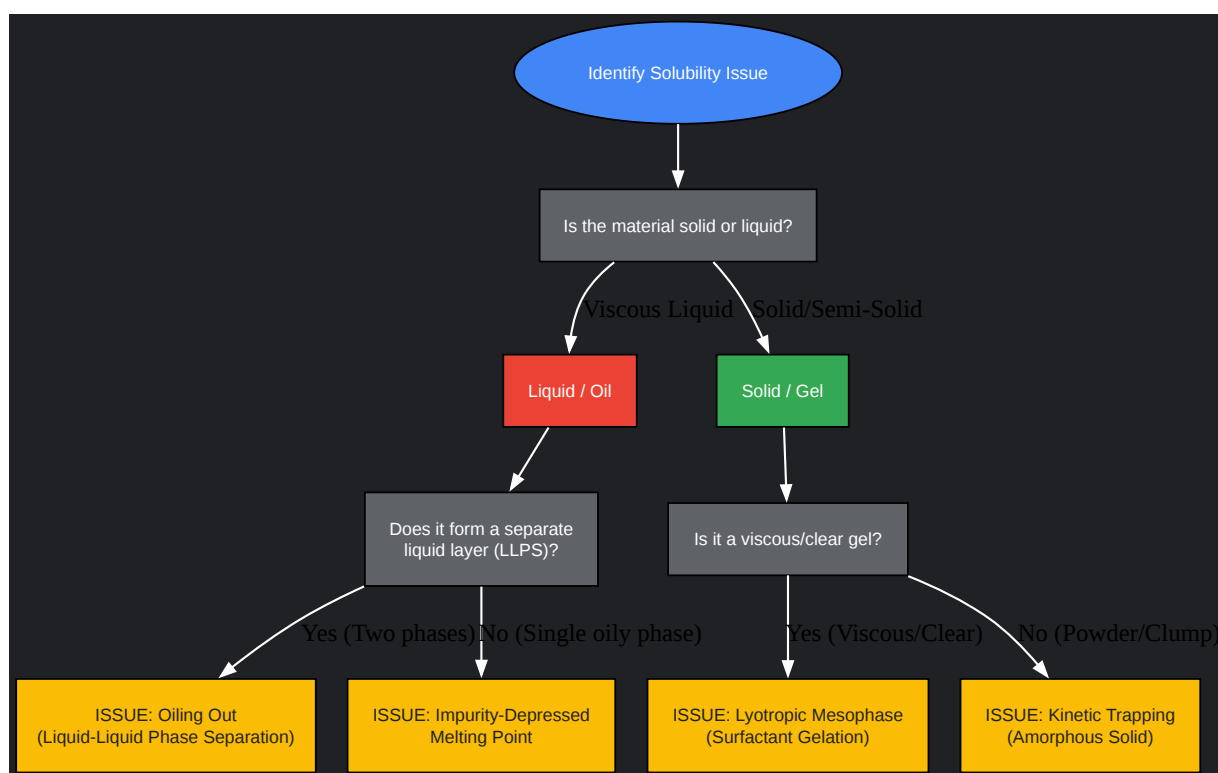
When converted to a salt (e.g., Hydrochloride, Tosylate), users often encounter three distinct failure modes:

- Oiling Out: The product separates as a solute-rich liquid phase rather than a crystal.^{[1][2][3]}
- Gelation: The system forms a viscous hydrogel instead of dissolving or precipitating.
- Hygroscopicity: The isolated solid deliquesces upon exposure to air.

This guide provides a root-cause analysis and recovery protocols for these scenarios.

Troubleshooting Decision Matrix

Before proceeding to specific protocols, identify your failure mode using the logic flow below.



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Figure 1: Diagnostic logic for classifying solubility failures in amphiphilic amine salts.

Module 1: The "Oiling Out" Phenomenon (LLPS)[2]

[4]

Symptom: During recrystallization (usually from alcohols or water/alcohol mixtures), the solution turns cloudy and deposits a heavy oil droplets at the bottom. Upon cooling, this oil may or may not solidify into a glass.[3]

Root Cause: This is Liquid-Liquid Phase Separation (LLPS).[2] It occurs when the "metastable zone" for crystallization is interrupted by a miscibility gap. For C9 amines, this is often driven by:

- High Supersaturation: The concentration is too high relative to the solubility limit.
- Solvent Polarity Mismatch: The solvent is too polar (repelling the hydrophobic tail) or too non-polar (failing to solvate the ionic headgroup).

Protocol A: The "Temperature Swing" Recovery

Use this if your product has oiled out and refuses to crystallize.

- Re-dissolution: Heat the mixture until the oil phase re-dissolves completely (Clear Point).
- Polarity Adjustment: Add a "bridging solvent" (e.g., IPA or THF) equal to 10% of the total volume. This reduces the interfacial tension between the oil and bulk phase.
- Seeding (Critical): Cool the solution slowly. At 5°C above the temperature where oiling previously occurred, add seed crystals (0.5 wt%).
 - Why? Seeding bypasses the nucleation energy barrier, allowing crystal growth to compete with LLPS.
- Isothermal Aging: Hold the temperature constant for 2-4 hours. Do not cool further until a visible suspension forms.

Module 2: Gelation & Surfactant Physics

Symptom: You attempt to dissolve the salt (e.g., HCl salt) in water, but it forms a thick, non-flowing gel or "jelly."

Root Cause: **Non-8-en-1-amine** salts are cationic surfactants.

- Krafft Point (): Below this temperature, the solubility of the monomer is low, and micelles cannot form.[4] The solid exists as a hydrated crystal.

- Gel Phase: If the concentration is high and temperature is near

, the system forms cylindrical micelles or lamellar sheets (lyotropic liquid crystals), trapping the solvent.

Protocol B: Breaking the Gel Structure

Do not simply add more water; this often expands the gel.

Parameter	Adjustment Strategy	Mechanism
Temperature	Increase to >40°C	Moves the system above the Krafft Point (), disrupting the ordered gel structure into dynamic micelles.
Ionic Strength	Add NaCl (0.1 M)	Screens the headgroup repulsion. Warning: Too much salt may cause "salting out" (precipitation).
Cosolvent	Add Ethanol (20% v/v)	Disrupts the water structure required for micelle stability, breaking the gel.

Application Note: If your goal is crystallization from water, you must work below the Critical Micelle Concentration (CMC). Since the CMC for C9 amines is relatively high (~10-50 mM), avoid highly concentrated aqueous workups.

Module 3: Counterion Engineering (Salt Screening)

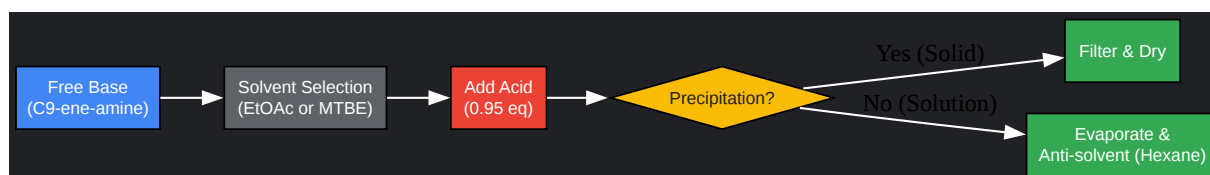
If the HCl salt is persistently hygroscopic or oily, the chloride ion (high charge density) is likely mismatched with the hydrophobic C9 tail.

Recommendation: Switch to a counterion with lower lattice energy and better hydrophobic compatibility.

Recommended Counterion Screen

Counterion	pKa (Acid)	Expected Outcome	Best For...
Chloride	-7	Hygroscopic, high MP, risk of gelation.	Aqueous solubility (if).
Tosylate	-2.8	Non-hygroscopic, crystallizes well.	Solid handling, storage stability.
Fumarate	3.03	Moderate solubility, often forms stable lattices.	Oral formulation prototypes.
Oleate	4.8	Waxy/Liquid (Lipophilic Salt).	Lipid Nanoparticle (LNP) formulations.

Salt Synthesis Workflow (Graphviz)



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Figure 2: Standard workflow for converting **non-8-en-1-amine** free base to stable salts.

Frequently Asked Questions (FAQs)

Q1: My **non-8-en-1-amine** HCl salt turns into a puddle on the balance. Why? A: The HCl salt is likely hygroscopic. The C9 chain is not long enough to fully shield the ionic headgroup from atmospheric moisture.

- Fix: Store in a desiccator. For permanent stability, convert to the Tosylate or Besylate salt, which are less prone to moisture uptake due to the bulkier, hydrophobic anion.

Q2: I see a "double melting point" on the DSC. Is my product impure? A: Not necessarily. Long-chain amine salts often exhibit liquid crystalline transitions. The first endotherm might be a solid-to-solid transition (or solid-to-mesophase), and the second is the true melting point (clearing point). Verify purity via NMR or HPLC before assuming it is an impurity.

Q3: Can I use this amine for LNP (Lipid Nanoparticle) synthesis? A: Yes, but usually not as the HCl salt. For LNPs, the amine is often used as the free base or complexed with anionic lipids. If you need to load it, ensure the pH is below the pKa (~10.5) to maintain the cationic charge required for mRNA complexation.

References & Further Reading

- Crystallization & Oiling Out:
 - Beckmann, W. "Seeding the Crystallization of Active Pharmaceutical Ingredients." *Organic Process Research & Development*, 2000. [Link](#)
 - Mechanism:[\[3\]](#) Explains the thermodynamics of the metastable zone and how seeding prevents LLPS.
- Amine Salt Surfactant Behavior:
 - Verruto, V. J., et al. "Krafft Point and Solubility of Long-Chain Amine Salts." *Journal of Surfactants and Detergents*, 2021.
 - Relevance: Defines the relationship between chain length (C9 vs C12) and gelation temperature.
- Counterion Selection:
 - Stahl, P. H., & Wermuth, C. G. (Eds.).[\[5\]\[6\]](#) *Handbook of Pharmaceutical Salts: Properties, Selection, and Use*. Wiley-VCH, 2002. [Link](#)
 - Standard: The authoritative text on matching pKa and hydrophobicity for salt selection.
- Liquid-Liquid Phase Separation (LLPS):

- Deneau, E., & Steele, G. "An In-Depth Analysis of the Oiling Out Phenomenon." Organic Process Research & Development, 2005. [Link](#)

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